

6-Phenoxynicotinoyl Chloride: A Versatile Building Block in Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Phenoxynicotinoyl Chloride

Cat. No.: B1351052

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Introduction

6-Phenoxynicotinoyl chloride is a reactive acyl chloride building block that has garnered significant interest in the field of organic synthesis, particularly in medicinal chemistry. Its structure, featuring a phenoxy group on a pyridine ring, offers a unique combination of steric and electronic properties that can be exploited to generate diverse molecular architectures. This guide provides a comprehensive overview of the synthesis, properties, and applications of **6-phenoxynicotinoyl chloride**, with a focus on its utility in the development of biologically active compounds.

Physicochemical Properties

A summary of the key physicochemical properties of **6-phenoxynicotinoyl chloride** is presented in the table below.

Synthesis of 6-Phenoxynicotinoyl Chloride

Preparation of 6-Phenoxynicotinic Acid

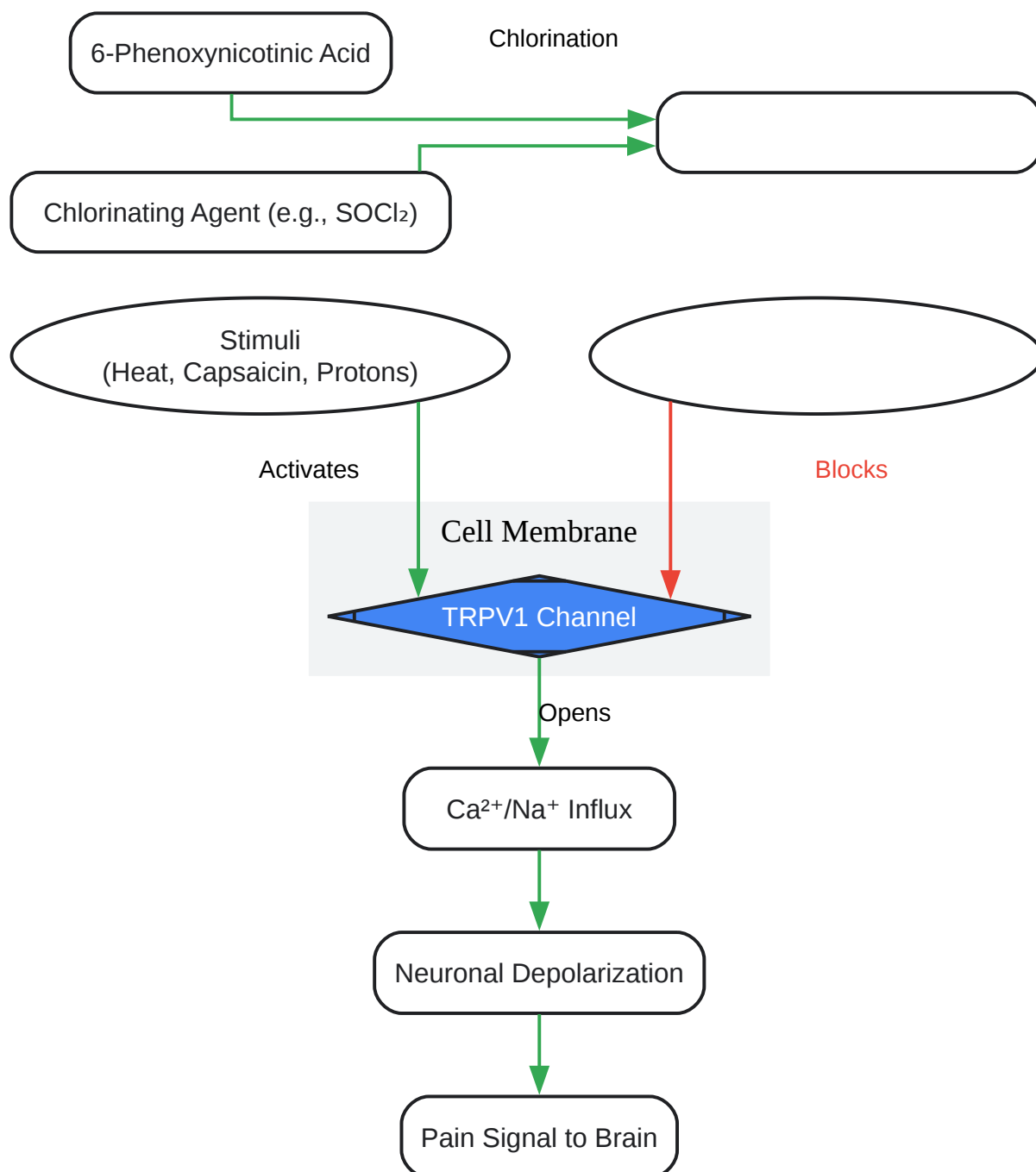
The diagram illustrates the synthesis of 6-phenoxy nicotinic acid through nucleophilic aromatic substitution. It features three rounded rectangular boxes on the left: '6-Chloronicotinic Acid' at the top, 'Phenol' in the middle, and 'Base (e.g., K₂CO₃)' at the bottom. A horizontal line connects these three boxes to a single box on the right labeled '6-Phenoxy nicotinic Acid'. Above this horizontal line, the text 'Nucleophilic Aromatic Substitution' is written. Three green arrows point from the three boxes on the left towards the '6-Phenoxy nicotinic Acid' box, indicating the reaction components.

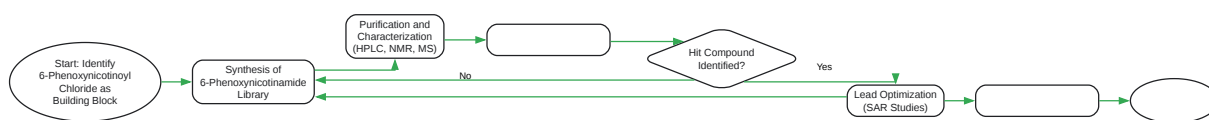
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Caption: Synthesis of 6-Phenoxynicotinic Acid.

Conversion to 6-Phenoxynicotinoyl Chloride

The carboxylic acid is then treated with a chlorinating agent, such as thionyl chloride (SOCl_2) or oxalyl chloride ($(\text{COCl})_2$), to yield the acyl chloride.





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References

- 1. scbt.com [scbt.com]
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